High-Purity 3-(Chloromethyl)-5-fluoropyridine: Sourcing, Validation, and Application Guide

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Compound of Interest

Compound Name:	*3-(Chloromethyl)-5-fluoropyridine*
CAS No.:	*39891-37-7*
Cat. No.:	*B2665589*

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Executive Summary

3-(Chloromethyl)-5-fluoropyridine (HCl Salt CAS: 1222556-83-3; Free Base CAS: 39891-37-7) is a critical heterocyclic building block in medicinal chemistry.[1] It serves as a "warhead" for introducing the 5-fluoropyridine moiety—a bioisostere often used to modulate pKa, metabolic stability, and lipophilicity in kinase inhibitors and GPCR ligands.

Sourcing this compound presents a specific technical challenge: the benzylic-type chloride is reactive.[1] Poor synthesis or storage leads to hydrolysis (alcohol formation) or dimerization, which can silently compromise yield in subsequent expensive coupling steps. This guide provides a self-validating framework for sourcing and verifying this material.

Chemical Profile & Critical Quality Attributes (CQAs)

To ensure reproducibility in SAR (Structure-Activity Relationship) studies, the material must meet specific CQAs. The hydrochloride salt is the preferred commercial form due to enhanced stability compared to the volatile and reactive free base.

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Table 1: Technical Specifications & CQAs

Attribute	Specification	Rationale
CAS (HCl)	1222556-83-3	Definitive identifier for the stable salt form.[1][2]
Appearance	White to off-white crystalline solid	Yellowing indicates degradation (N-oxide formation or polymerization).[1]
Purity (HPLC)	≥ 97.0% (Area %)	Impurities >3% can compete in nucleophilic substitutions.
Identity (NMR)	Conforms to structure (1H, 19F)	19F NMR is critical to rule out regioisomers (e.g., 2-fluoro analogs).
Residual Alcohol	< 1.0%	The precursor (5-fluoropyridin-3-yl)methanol is the most common impurity.[1]
Moisture	< 0.5% (LOD)	Water accelerates hydrolysis of the chloromethyl group.

Synthesis & Impurity Landscape

Understanding the synthesis is the only way to predict the impurity profile. The standard industrial route involves the reduction of 5-fluoronicotinic acid followed by deoxyhalogenation.

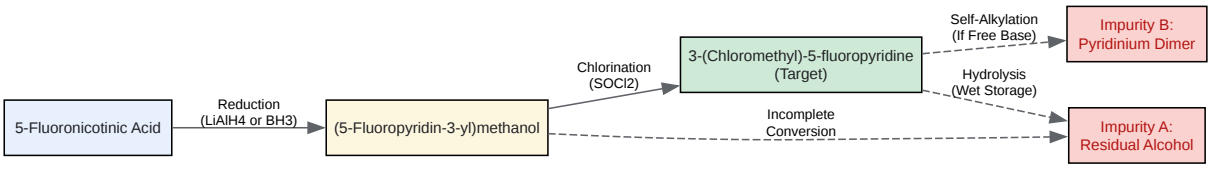
Key Impurity Vectors[1]

- Hydrolysis Precursor: Incomplete chlorination leaves (5-fluoropyridin-3-yl)methanol. This alcohol will compete with the desired chloride in alkylation reactions, leading to inseparable mixtures.
- Regioisomers: If the starting material (5-fluoronicotinic acid) contained 2-fluoro or 6-fluoro isomers, these will persist.[1]
- Dimerization: The free base can self-alkylate (intermolecular N-alkylation) if not immediately acidified.[1]

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Visualization: Synthesis & Impurity Logic

The following diagram illustrates the synthesis pathway and where specific impurities originate.



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Figure 1: Synthesis pathway showing the origin of the critical alcohol impurity and potential dimerization risks.

Analytical Validation Protocols

Do not rely solely on the supplier's Certificate of Analysis (CoA). The reactivity of the chloromethyl group means degradation can occur during shipping.

Protocol A: 1H NMR Identity & Purity Check[1]

- Solvent: DMSO-d6 (Avoid CDCl3 if it contains traces of HCl/water which might induce degradation during acquisition).[1]
- Key Signals:
  - Chloromethyl CH2: Singlet around δ 4.8 - 4.9 ppm.[1]
  - Aromatic Protons: Three distinct signals. Look for the large J(H-F) coupling constants.
- Diagnostic for Impurity: A shift of the methylene singlet to ~4.5 ppm indicates the alcohol (hydrolysis product).

Protocol B: 19F NMR Regioisomer Screen

- Rationale: 1H NMR often shows overlapping aromatic multiplets. 19F NMR provides a clean singlet (or doublet/triplet depending on decoupling) that instantly reveals if you have the

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wrong isomer (e.g., 2-fluoro vs 5-fluoro).[1]

- Standard: 5-Fluoropyridine signal typically appears around -120 to -130 ppm (referenced to CFCl3). Any secondary peaks >1% indicate isomeric contamination.

Protocol C: HPLC Purity (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm.
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).
- Gradient: 5% to 95% ACN over 10 mins.
- Detection: UV at 254 nm.
- Note: The chloromethyl group is susceptible to hydrolysis in aqueous mobile phases.[3] Run samples immediately after preparation. Do not leave in the autosampler overnight.

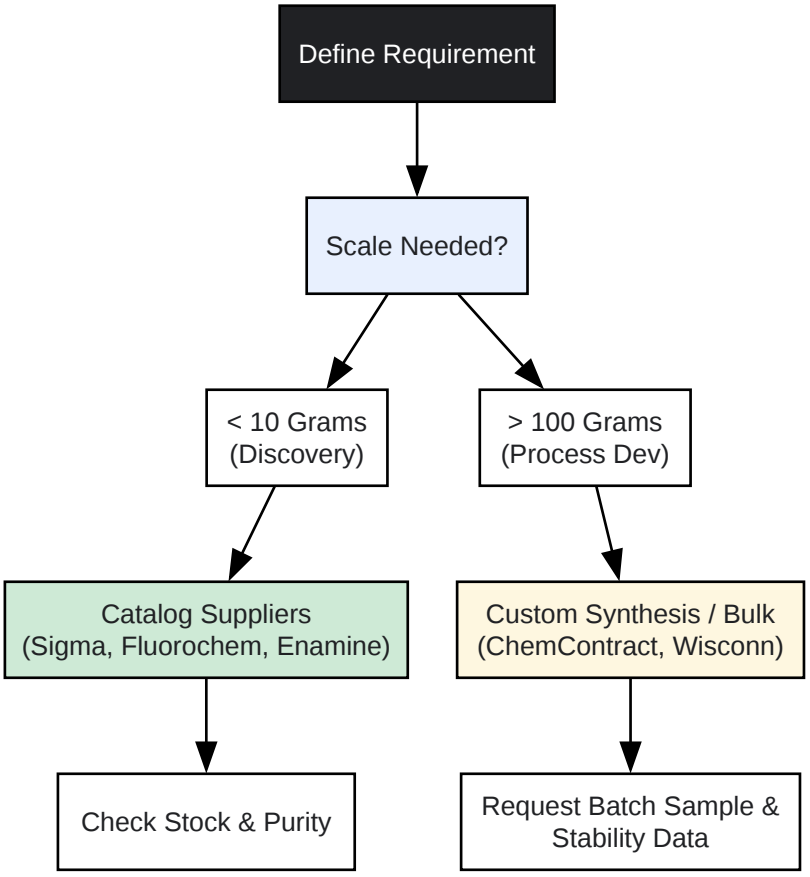
Sourcing Strategy & Supplier Landscape[1]

Sourcing should be tiered based on the development stage.

Supplier Qualification Workflow

The following logic determines which supplier category matches your current need.

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Figure 2: Decision matrix for selecting between catalog distributors and bulk manufacturers.[1]

Recommended Suppliers

Note: Ensure to verify current stock and batch-specific CoAs.

1. Discovery Scale (< 10g) - High Speed[1]

- Sigma-Aldrich (Merck): Reliable for small reference standards.[1] Offers the HCl salt (Product # varies by region).
- Fluorochem: UK-based, excellent inventory for fluorinated heterocycles.[1] Often stocks the HCl salt (Cat# 047341).
- Enamine: Major building block supplier. Good for "make-on-demand" if out of stock, but usually holds stock of this common scaffold.[1]

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- BLD Pharm: Strong presence in heterocyclic building blocks with competitive pricing for 1g-10g sizes.[1]

2. Process/Bulk Scale (> 100g) - High Consistency

- ChemContract: Specializes in custom synthesis of halogenated pyridines.
- Combi-Blocks: Often bridges the gap between catalog and bulk; frequently lists larger pack sizes (25g, 100g) in stock.
- Apollo Scientific: Strong capability in fluorinated aromatics sourcing and bulk manufacturing.

Handling & Safety (E-E-A-T)

Warning: **3-(Chloromethyl)-5-fluoropyridine** is an alkylating agent.[1]

- Toxicity: It causes severe skin burns and eye damage (H314). It is potentially mutagenic due to its ability to alkylate DNA.
- Handling: Use a fume hood. Double-glove (nitrile) is recommended.[1]
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Moisture ingress will liberate HCl gas and convert the solid to a sticky alcohol mass.

References

- National Center for Biotechnology Information (NCBI).
  - [Link][1]
- Sigma-Aldrich. Product Specification: **3-(Chloromethyl)-5-fluoropyridine** hydrochloride.
- Fluorochem. Safety Data Sheet (SDS) for **3-(Chloromethyl)-5-fluoropyridine** hydrochloride.
- O'Hagan, D. "Fluorine in medicinal chemistry." Journal of Fluorine Chemistry, 2010. (Contextual grounding for the use of 5-fluoropyridine scaffolds).
  - [Link][1]

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Sources

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- 2. chem-contract.com [chem-contract.com]
- 3. jelsciences.com [jelsciences.com]
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